

Physicochemical Characterization & Pharmaceutical Profiling of Calcium Galactonate

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Compound of Interest

Compound Name: Calcium galactonate

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Executive Summary

Calcium Galactonate (Calcium bis(D-galactonate) pentahydrate) is the calcium salt of galactonic acid, an oxidized derivative of D-galactose.^{[1][2][3]} While often overshadowed by its structural isomer Calcium Gluconate, **Calcium Galactonate** possesses distinct solubility and crystallization kinetics driven by the stereochemistry at the C4 carbon.^[1]

This guide defines the core physicochemical parameters required for its integration into drug development pipelines, highlighting its utility in purification protocols (via differential solubility) and controlled-release mineral formulations.^{[1][3]}

Molecular Architecture & Solid-State Properties^{[1][2]} ^[3]

Chemical Identity^{[1][2][3][4]}

- IUPAC Name: Calcium; (2R,3S,4S,5R)-2,3,4,5,6-pentahydroxyhexanoate; pentahydrate^{[1][3]}

- CAS Number: 69617-74-9 (Pentahydrate) / 13786-62-4 (Anhydrous)[1][2][3]
- Molecular Formula:
[2][3]
- Molecular Weight:
 - Anhydrous: 430.37 g/mol [1][3][4][5]
 - Pentahydrate: 520.45 g/mol [1][3]

Stereochemical Impact on Crystallinity

The primary differentiator between **Calcium Galactonate** and Calcium Gluconate is the orientation of the hydroxyl group at Carbon-4.

- Gluconate: C4-OH is equatorial (in chair conformation analogy), disrupting lattice packing slightly less than galactonate.[1][2][3]
- Galactonate: C4-OH is axial.[1][2][3] This stereochemical shift facilitates a tighter, more energetically stable crystal lattice in the pentahydrate form. Consequently, **Calcium Galactonate** exhibits significantly lower aqueous solubility and a higher tendency to crystallize from supersaturated solutions compared to the gluconate salt.

Hydration State

Calcium galactonate predominantly crystallizes as a pentahydrate.[1][3] The water molecules are integral to the crystal lattice, bridging the

ions and the galactonate ligands via hydrogen bonding networks.

- Lattice Stability: The pentahydrate is stable at ambient humidity.
- Dehydration: Occurs in a multi-step endothermic process (see Section 4).[2][3]

Solution Thermodynamics & Solubility Profile

The solubility differential between **calcium galactonate** and calcium gluconate is the critical parameter for separation science and formulation logic.

Comparative Solubility Data (Water at 25°C)

Property	Calcium Galactonate	Calcium Gluconate	Technical Implication
Solubility (g/100 mL)	~0.97 g	~3.50 g	Galactonate is ~3.6x less soluble.[1][2][3]
Solubility (mM)	~18.6 mM	~81.3 mM	Galactonate precipitates first.[2][3]
Supersaturation	Low stability	High stability	Gluconate forms stable supersaturated solutions; Galactonate crystallizes rapidly.[1][3]

“

*Critical Insight: The "low solubility" of **calcium galactonate** is often cited as a disadvantage, but in process chemistry, it is a feature.[1] It allows for the high-purity separation of galactonic acid from gluconic acid mixtures (e.g., from lactose oxidation) via selective precipitation.[1][3]*

pH Dependence

- Acidic pH (< 4.0): Solubility increases as the galactonate anion is protonated to free galactonic acid ().[2][3]
- Neutral pH (6.0 - 8.0): Minimum solubility plateau; optimal for crystallization/isolation.[1][2][3]

- Alkaline pH (> 10.0): Risk of calcium hydroxide co-precipitation or lactonization instability.[2]
[3]

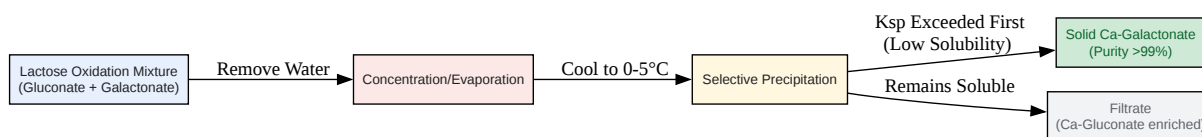


Figure 1: Purification Logic utilizing the Solubility Differential of Calcium Galactonate

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Thermal Stability & Decomposition Analysis

Understanding the thermal profile is essential for drying protocols and stability testing.

Theoretical TGA Profile (Pentahydrate)

The thermal decomposition follows a distinct stoichiometric pathway.[3]

Stage	Temperature Range (°C)	Mass Loss (Theoretical)	Event
I	60°C – 160°C	17.3%	Dehydration: Loss of 5 molecules.[1][2][3]
II	200°C – 350°C	~40-50%	Organic Decomposition: Breakdown of galactonate carbon chain (release of CO, , volatiles).[1][3]
III	400°C – 600°C	Variable	Carbonization: Formation of and char.
IV	> 800°C	Final residue	Calcination: Conversion of .

DSC Interpretation

- Endotherm 1 (~100-140°C): Dehydration.[1][2][3] This peak is often broad, indicating water is held with varying bond strengths within the lattice.[1]
- Exotherm (~250°C+): Oxidative degradation of the sugar backbone.[3]
- Melting Point: **Calcium galactonate** decomposes before melting.[1][3] Do not use melting point as a purity assay; use specific rotation or HPLC.[3]

Synthesis & Manufacturing Protocols

Electrochemical Oxidation (Green Route)

The most field-proven method for high-purity synthesis involves the electrochemical oxidation of D-galactose.[1][2][3]

Protocol Summary:

- Electrolyte: Aqueous D-Galactose + NaBr (catalytic mediator).[1][2][3]

- Anode: Graphite or Platinum.[1][3]

- Reaction:

is oxidized to

(hypobromite) at the anode, which oxidizes Galactose to Galactonic Acid.[1][3]

- Neutralization: Continuous addition of

maintains pH and precipitates **Calcium Galactonate**. [1][3]

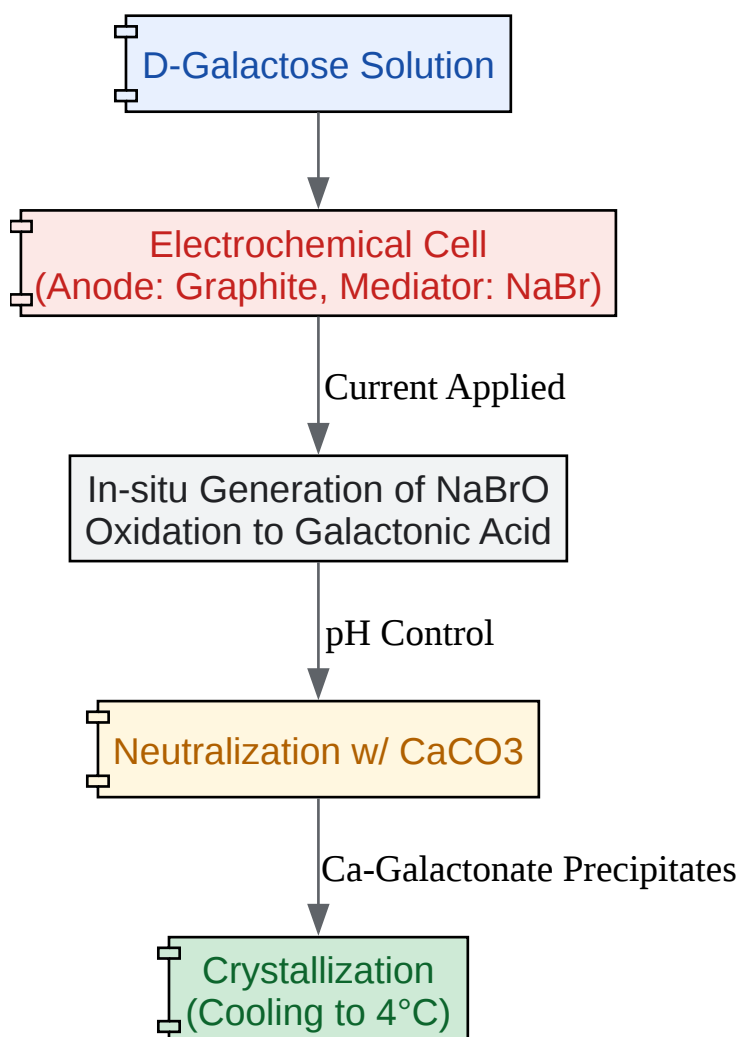


Figure 2: Electrochemical Synthesis Pathway

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Analytical Characterization Methods

To validate the identity and purity of **Calcium Galactonate**, the following multiparametric approach is recommended.

Complexometric Titration (Assay)

- Target: Calcium Content (Theoretical: ~7.7% for pentahydrate).
- Reagent: 0.05 M EDTA.[1][3]
- Indicator: Hydroxy Naphthol Blue or Calconcarboxylic Acid.[3]

- Buffer: pH 12-13 (NaOH).
- Endpoint: Pink/Violet

Pure Blue.

HPLC Profiling (Organic Impurities)

- Column: Anion Exchange (e.g., Aminex HPX-87H or equivalent sugar-acid column).[1][2][3]
- Mobile Phase: Dilute Sulfuric Acid (0.005 M).
- Detector: Refractive Index (RI) or UV at 210 nm.[2][3]
- Key Separation: Must resolve Galactonate () from Gluconate () and Galactose ().

References

- Solubility & Separation Logic
 - Selective oxidation of glucose–galactose syrup to gluconic and galactonic acids.[6] Green Chemistry, 2025.[1][3][7][8]
 - (Verifies solubility differential: 9.7 mg/mL for Galactonate vs 35.0 mg/mL for Gluconate).[2][3]
- Crystal Structure & Hydration
 - Crystal structure of **calcium galactonate** pentahydrate.[3] PubChem Compound Summary.[1][3]
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- Synthesis Methodology

- Electrochemical method of obtaining calcium-gluconate (and galactonate analogues).[1][2][3] ResearchGate.[1][3]
- General Physicochemical Data
 - Calcium D-galactonate Properties.[1][2][3][5][6][9] ChemBK / ChemicalBook.[1][3]

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- To cite this document: BenchChem. [Physicochemical Characterization & Pharmaceutical Profiling of Calcium Galactonate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12101307/docs#physicochemical-characterization-pharmaceutical-profiling-of-calcium-galactonate\]](https://www.benchchem.com/product/b12101307/docs#physicochemical-characterization-pharmaceutical-profiling-of-calcium-galactonate)

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